Spectroscopic Profile of 2,4-Dimethylquinazoline: A Technical Guide

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Compound of Interest

Compound Name:	*2,4-Dimethylquinazoline*
CAS No.:	*703-63-9*
Cat. No.:	*B1295901*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data available for **2,4-dimethylquinazoline**. The information is presented in a structured format to facilitate its use in research, drug development, and quality control applications. This document includes tabulated spectroscopic data, detailed experimental methodologies, and a visualization of a relevant biological pathway.

Core Spectroscopic Data

The following tables summarize the available quantitative spectroscopic data for **2,4-dimethylquinazoline**.

Mass Spectrometry

Table 1: Mass Spectrometry Data for **2,4-Dimethylquinazoline**

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m/z	Intensity (%)	Assignment
158	100	[M]+ (Molecular Ion)
143	40	[M-CH3]+
117	20	[M-C2H3N]+
5489	-	-

Source: PubChem CID 241519, SpectraBase Spectrum ID 3p3Pt4pMcYp.[1] [2]

Infrared (IR) Spectroscopy

While a graphical representation of the FTIR spectrum is available, specific peak assignments with quantitative data are not readily found in the public domain. The spectrum is available for viewing on SpectraBase.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Detailed, publicly available ^{1}H NMR and ^{13}C NMR spectral data with peak assignments for **2,4-dimethylquinazoline** could not be located in the conducted search.

UV-Vis Spectroscopy

Quantitative UV-Vis absorption data for **2,4-dimethylquinazoline**, including absorption maxima (λmax) and molar absorptivity (ε), were not found in the public domain during the search.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic techniques mentioned above. These represent standard methodologies and may be adapted based on specific instrumentation and sample characteristics.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^{1}H and ^{13}C NMR spectra for structural elucidation.

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Methodology:

- Sample Preparation: Approximately 5-10 mg of the **2,4-dimethylquinazoline** sample is dissolved in 0.5-0.7 mL of a deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry NMR tube.
- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher) is used.
- Data Acquisition:
  - The spectrometer is tuned to the appropriate frequencies for ^1H and ^{13}C nuclei.
  - The magnetic field is shimmed to achieve homogeneity.
  - For ^1H NMR, a standard pulse sequence is used to acquire the spectrum.
  - For ^{13}C NMR, a proton-decoupled pulse sequence is typically employed to simplify the spectrum.
- Data Processing: The raw data (Free Induction Decay - FID) is Fourier transformed to obtain the frequency-domain spectrum. Phase and baseline corrections are applied. Chemical shifts are referenced to the residual solvent peak or an internal standard (e.g., TMS).

Infrared (IR) Spectroscopy

Objective: To identify functional groups present in the molecule.

Methodology (Attenuated Total Reflectance - ATR):

- Sample Preparation: A small amount of the solid **2,4-dimethylquinazoline** sample is placed directly onto the ATR crystal.
- Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory is used.
- Data Acquisition:
  - A background spectrum of the clean, empty ATR crystal is recorded.

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- The sample is brought into firm contact with the crystal using a pressure clamp.
- The infrared spectrum of the sample is then recorded.

- Data Processing: The sample spectrum is ratioed against the background spectrum to produce the final absorbance or transmittance spectrum.

UV-Vis Spectroscopy

Objective: To determine the electronic absorption properties of the molecule.

Methodology:

- Sample Preparation: A dilute solution of **2,4-dimethylquinazoline** is prepared in a UV-transparent solvent (e.g., ethanol, methanol, or cyclohexane). The concentration is adjusted to yield an absorbance reading between 0.1 and 1.0.
- Instrumentation: A dual-beam UV-Vis spectrophotometer is used.
- Data Acquisition:
  - A baseline is recorded using a cuvette filled with the pure solvent.
  - The sample solution is placed in a quartz cuvette, and the absorption spectrum is recorded over a specific wavelength range (typically 200-400 nm for aromatic compounds).
- Data Processing: The resulting spectrum is a plot of absorbance versus wavelength. The wavelength of maximum absorbance (λmax) is identified.

Mass Spectrometry (GC-MS)

Objective: To determine the molecular weight and fragmentation pattern of the molecule.

Methodology:

- Sample Introduction: A dilute solution of **2,4-dimethylquinazoline** in a volatile solvent is injected into the gas chromatograph (GC). The GC separates the compound from any impurities.

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- Ionization: As the compound elutes from the GC column, it enters the mass spectrometer's ion source. Electron Ionization (EI) is a common method, where high-energy electrons bombard the molecule, causing it to ionize and fragment.
- Mass Analysis: The resulting ions (molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge ratio (m/z).
- Detection: A detector records the abundance of each ion at a specific m/z value.
- Data Processing: The output is a mass spectrum, which is a plot of relative ion abundance versus m/z.

Biological Context: Quinazolines and Wnt Signaling

While specific signaling pathways involving **2,4-dimethylquinazoline** are not well-documented in publicly available literature, the broader class of quinazoline derivatives has been shown to exhibit significant biological activity. For instance, a related compound, 2,4-diamino-quinazoline, has been identified as an inhibitor of the Wnt signaling pathway, which is crucial in various cellular processes and is often dysregulated in diseases like cancer.[3][4]

The following diagram illustrates a simplified representation of the canonical Wnt signaling pathway and highlights the point of inhibition by quinazoline derivatives.

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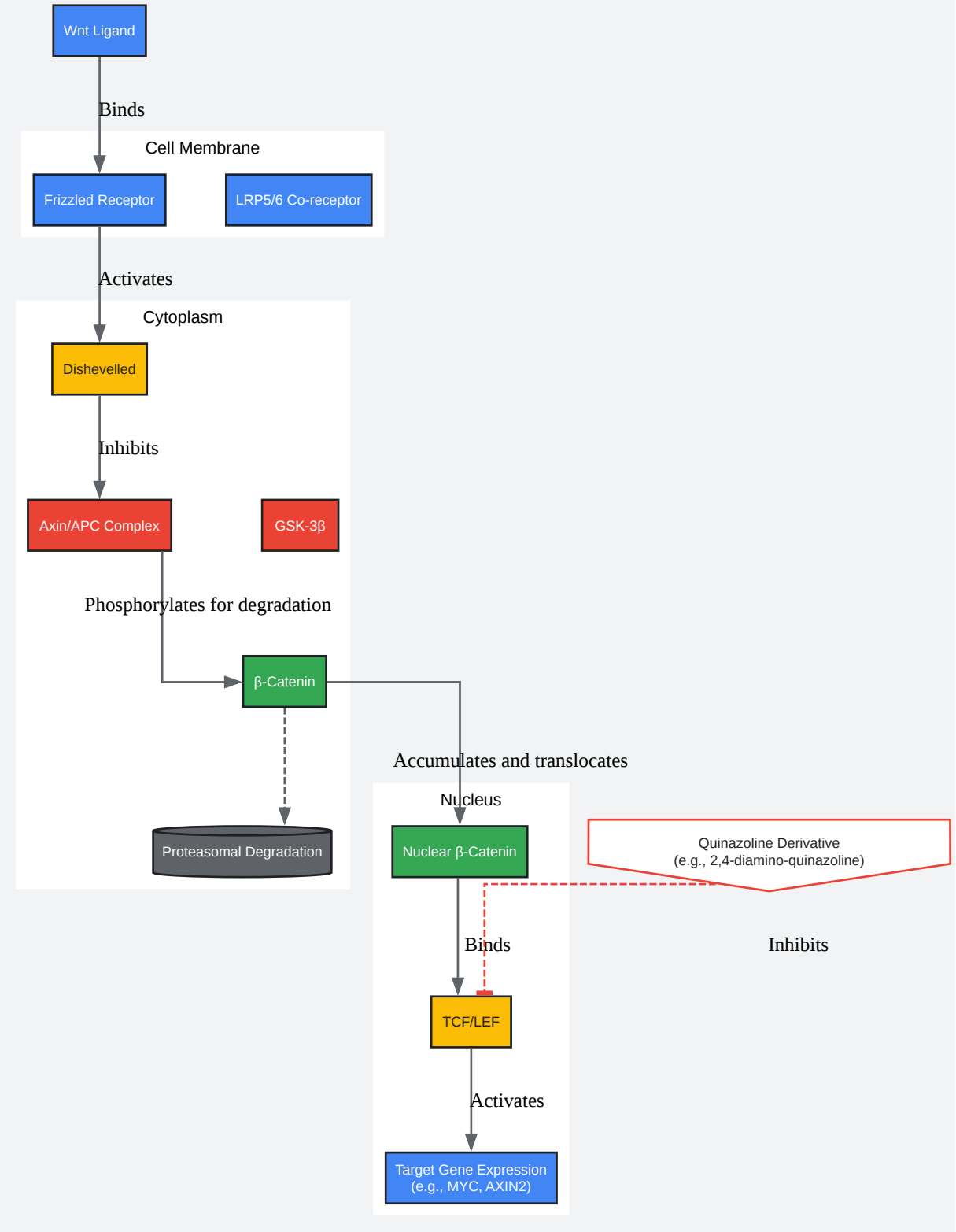

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Caption: Simplified Wnt signaling pathway and the inhibitory action of certain quinazoline derivatives.

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